

An In-depth Technical Guide to Triacontyl Acetate (CAS 41755-58-2)

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Compound of Interest

Compound Name: *Triacontyl acetate*

Cat. No.: *B1608528*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Triacontyl acetate, with the CAS number 41755-58-2, is a long-chain saturated fatty acid ester. It is the acetate ester of triacontanol, a 30-carbon fatty alcohol. This compound, also known by synonyms such as **n-triacontyl acetate** and **melissyl acetate**, is found in nature as a component of certain insect pheromones and plant waxes.^{[1][2]} Its unique chemical structure imparts properties that make it of interest in various scientific and industrial fields, including agriculture, perfumery, and as a biochemical reagent in research.^[1] This guide provides a comprehensive overview of its chemical and physical properties, synthesis, analytical methods, safety information, and known biological roles, with a focus on applications relevant to research and development.

Chemical and Physical Properties

Triacontyl acetate is a solid at room temperature with a high molecular weight and low volatility.^[3] Its long aliphatic chain makes it highly soluble in nonpolar organic solvents and practically insoluble in water.^[4] Key quantitative data are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	41755-58-2	[1][2]
Molecular Formula	C ₃₂ H ₆₄ O ₂	[5]
Molecular Weight	480.85 g/mol	[3][5]
Appearance	Solid	[3]
Boiling Point	436.4 °C at 760 mmHg	[1]
Density	0.858 g/cm ³	[1]
Flash Point	191.2 °C	[1]
Storage Temperature	2-8°C	[1]
Water Solubility	Insoluble	[4]
Solubility in Organic Solvents	Soluble in ethanol, chloroform, benzene	[4]

Experimental Protocols

Synthesis of Triacontyl Acetate via Fischer Esterification

This protocol describes a representative method for the synthesis of **triacontyl acetate** from triacontanol and acetic acid using an acid catalyst.

Materials:

- Triacontanol (1-hydroxytriacontane)
- Glacial acetic acid
- Concentrated sulfuric acid (catalyst)
- Toluene (solvent)
- Saturated sodium bicarbonate solution

- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Hexane
- Ethyl acetate

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Glassware for filtration and distillation
- pH paper

Procedure:

- In a round-bottom flask, dissolve triacontanol in a minimal amount of toluene.
- Add an excess of glacial acetic acid to the flask.
- Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring.
- Attach a reflux condenser and heat the mixture to reflux with continuous stirring for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.

- Transfer the reaction mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (until the aqueous layer is basic) to neutralize the excess acid, and finally with brine.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the organic phase using a rotary evaporator to remove the toluene.
- The crude **triacontyl acetate** can be purified by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) or by column chromatography on silica gel.

DOT Script for Synthesis Workflow:



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Caption: Workflow for the synthesis of **Triacontyl acetate**.

Analytical Methods

GC-MS is a primary technique for the identification and purity assessment of **triacontyl acetate**.

Sample Preparation:

- Accurately weigh approximately 1 mg of the **triacontyl acetate** sample.
- Dissolve the sample in 1 mL of a volatile organic solvent such as hexane or ethyl acetate to a concentration of 1 mg/mL.
- If necessary, dilute the stock solution to a working concentration of 10-100 µg/mL.
- Filter the solution through a 0.22 µm syringe filter into a GC vial.

Instrumental Parameters (Representative):

- GC System: Agilent 7890B or equivalent
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m) or similar non-polar column
- Inlet Temperature: 300 °C
- Injection Volume: 1 μ L (splitless mode)
- Oven Program: Initial temperature of 150 °C, hold for 1 min, ramp at 15 °C/min to 320 °C, hold for 10 min.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- MS System: Agilent 5977A or equivalent
- Ion Source: Electron Ionization (EI) at 70 eV
- Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Mass Range: m/z 40-600

Data Analysis: The mass spectrum of **triacontyl acetate** will show a characteristic fragmentation pattern, including a molecular ion peak (if observed) and fragments corresponding to the loss of acetic acid and cleavage of the long alkyl chain.

^1H and ^{13}C NMR spectroscopy are used for the structural confirmation of **triacontyl acetate**.

Sample Preparation:

- Dissolve 5-10 mg of **triacontyl acetate** in approximately 0.7 mL of deuterated chloroform (CDCl_3).
- Transfer the solution to a 5 mm NMR tube.

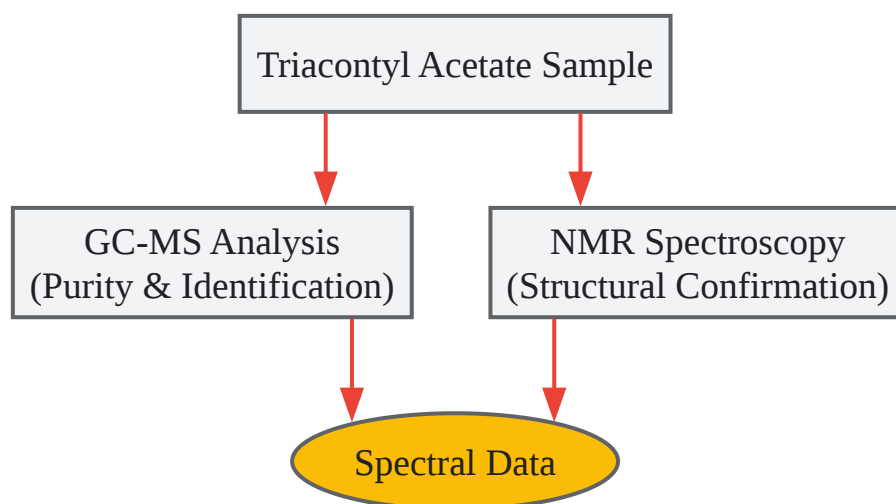
^1H NMR (400 MHz, CDCl_3):

- ~4.05 ppm (triplet): Methylene protons adjacent to the ester oxygen (-CH₂-O-).
- ~2.05 ppm (singlet): Methyl protons of the acetate group (-O-C(=O)-CH₃).
- ~1.60 ppm (multiplet): Methylene protons beta to the ester oxygen.
- ~1.25 ppm (broad singlet): Bulk methylene protons of the long alkyl chain.
- ~0.88 ppm (triplet): Terminal methyl protons of the triacontyl chain.

¹³C NMR (100 MHz, CDCl₃):

- ~171.0 ppm: Carbonyl carbon of the ester group.
- ~64.5 ppm: Methylene carbon adjacent to the ester oxygen.
- ~31.9 - 22.7 ppm: Bulk methylene carbons of the alkyl chain.
- ~21.0 ppm: Methyl carbon of the acetate group.
- ~14.1 ppm: Terminal methyl carbon of the triacontyl chain.

DOT Script for Analytical Workflow:



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Caption: Analytical workflow for **Triacontyl acetate**.

Safety and Handling

While specific toxicological data for **triacontyl acetate** is limited, it is considered to have low acute and chronic toxicity.^[4] However, as with all laboratory chemicals, appropriate safety precautions should be taken.

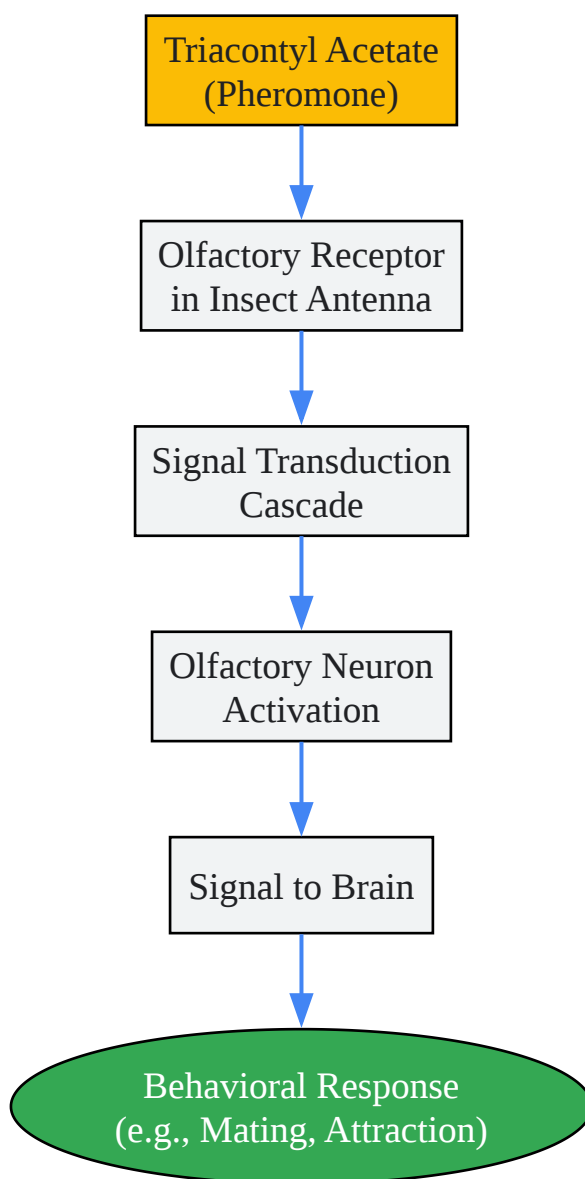
- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.
- Handling: Avoid contact with skin and eyes. Do not inhale dust.^[3]^[4]
- Storage: Store in a cool, dry, and well-ventilated place at 2-8°C.^[1] Keep the container tightly closed.
- In case of contact:
 - Eyes: Rinse immediately with plenty of water.
 - Skin: Wash with soap and water.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Applications and Biological Relevance

Insect Pheromone and Biopesticide

Triacontyl acetate is a known component of insect pheromones, playing a role in chemical communication for mating and aggregation.^[1] This property is harnessed in agriculture for pest management, where it can be used as an attractant in insect traps or as a repellent.^[1] As a biopesticide, it offers a more environmentally friendly alternative to synthetic pesticides.^[1] The mode of action as a biopesticide can involve disrupting the normal behavior of insect pests.

DOT Script for Pheromonal Action:



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Caption: Logical pathway of **Triacetyl acetate** as an insect pheromone.

Perfumery and Fragrances

Due to its pleasant scent, **triacontyl acetate** is utilized as a fragrance ingredient in the perfume and cosmetics industry.^{[1][4]}

Research and Drug Development

Triacontyl acetate serves as a biochemical reagent for life science research.[6] While direct applications in drug development are not well-documented, long-chain fatty acid esters are being explored for their potential in drug delivery systems. Their lipophilic nature can be exploited to enhance the bioavailability of certain drugs. Furthermore, the study of long-chain fatty acid esters and their biological activities is an active area of research, with some demonstrating anti-inflammatory and anti-diabetic properties, though this has not been specifically shown for **triacontyl acetate**.

The acetate moiety itself can have biological effects. Acetate is a short-chain fatty acid that can influence cellular metabolism, including mitochondrial function and histone acetylation, which in turn can affect gene expression and cell proliferation.[7][8][9] Whether **triacontyl acetate** can be metabolized to release acetate and exert such effects in mammalian systems is a potential area for future investigation.

Conclusion

Triacontyl acetate is a long-chain ester with well-defined chemical and physical properties. Its synthesis and analysis are achievable through standard organic chemistry techniques. Its primary established applications are in agriculture as a biopesticide and insect pheromone, and in the fragrance industry. While its direct role in drug development is not yet established, its classification as a long-chain fatty acid ester places it within a class of molecules with growing interest for their potential biological activities and applications in drug delivery. Further research is needed to explore its potential effects on mammalian cells and its viability in pharmaceutical applications.

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